

Application Notes and Protocols: Preparation of PI-55 Stock Solution

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Compound of Interest

Compound Name: PI-55

Cat. No.: B8145138

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Introduction

PI-55, also known as 6-(2-hydroxy-3-methylbenzylamino)purine, is a purine derivative that functions as a competitive antagonist of cytokinin receptors, particularly CRE1/AHK4 and AHK3 in *Arabidopsis thaliana*.^{[1][2][3]} Structurally similar to the cytokinin 6-benzylaminopurine (BAP), **PI-55** competitively inhibits the binding of natural cytokinins to these receptors, thereby blocking downstream signaling pathways.^{[1][2]} This inhibitory action makes **PI-55** a valuable tool in plant biology research to study cytokinin-mediated processes such as cell division, differentiation, seed germination, and root development. It has been shown to accelerate seed germination and promote root growth, phenocopying a reduced cytokinin status in plants. These application notes provide a detailed protocol for the preparation of a **PI-55** stock solution for use in various research applications.

Quantitative Data Summary

A summary of the key quantitative data for **PI-55** is provided in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	255.28 g/mol	
Molecular Formula	C ₁₃ H ₁₃ N ₅ O	
CAS Number	1122579-42-3	
Appearance	Solid	
Purity	>98% (HPLC)	
Solubility in DMSO	5.83 mg/mL to 25 mg/mL	
Storage of Solid	-20°C for up to 3 years	
Stock Solution Storage	-20°C for 1 month; -80°C for 6 months to over 1 year	
Typical Working Concentrations	10 µM to 100 µM	

Experimental Protocol: Preparation of a 10 mM PI-55 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PI-55** in dimethyl sulfoxide (DMSO).

Materials:

- **PI-55** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes or vials (amber or covered in foil)
- Analytical balance
- Pipettors and sterile pipette tips
- Vortex mixer

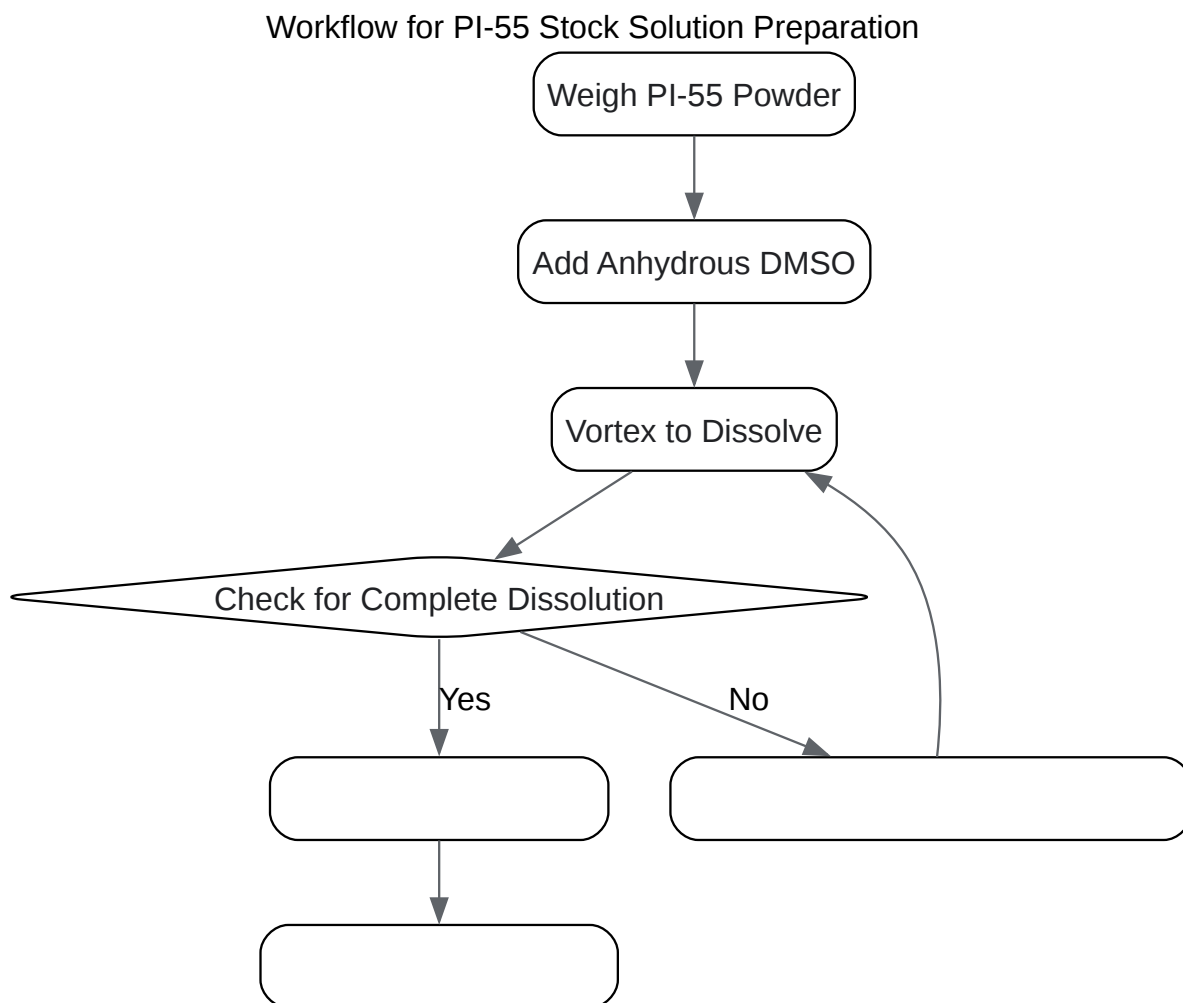
- Ultrasonic bath (optional, but recommended)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- **Pre-weighing Preparation:** Before handling **PI-55**, ensure you are wearing appropriate PPE. Allow the **PI-55** vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing PI-55:** Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh out the desired amount of **PI-55** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.55 mg of **PI-55** (Molecular Weight = 255.28 g/mol).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **PI-55** powder. To continue the example, add 1 mL of DMSO to the 2.55 mg of **PI-55**.
- **Dissolution:** Close the tube tightly and vortex thoroughly for 1-2 minutes to dissolve the powder.
- **Aiding Dissolution (if necessary):** If the **PI-55** does not fully dissolve, sonication in an ultrasonic bath or gentle warming (e.g., to 37°C) can be used to facilitate dissolution. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** Once the **PI-55** is completely dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes in amber or foil-wrapped tubes to protect it from light and to avoid repeated freeze-thaw cycles.
- **Long-term Storage:** For long-term storage, store the aliquots at -80°C, where they can be stable for 6 months to over a year. For short-term storage, aliquots can be kept at -20°C for up to one month.

Visualizations

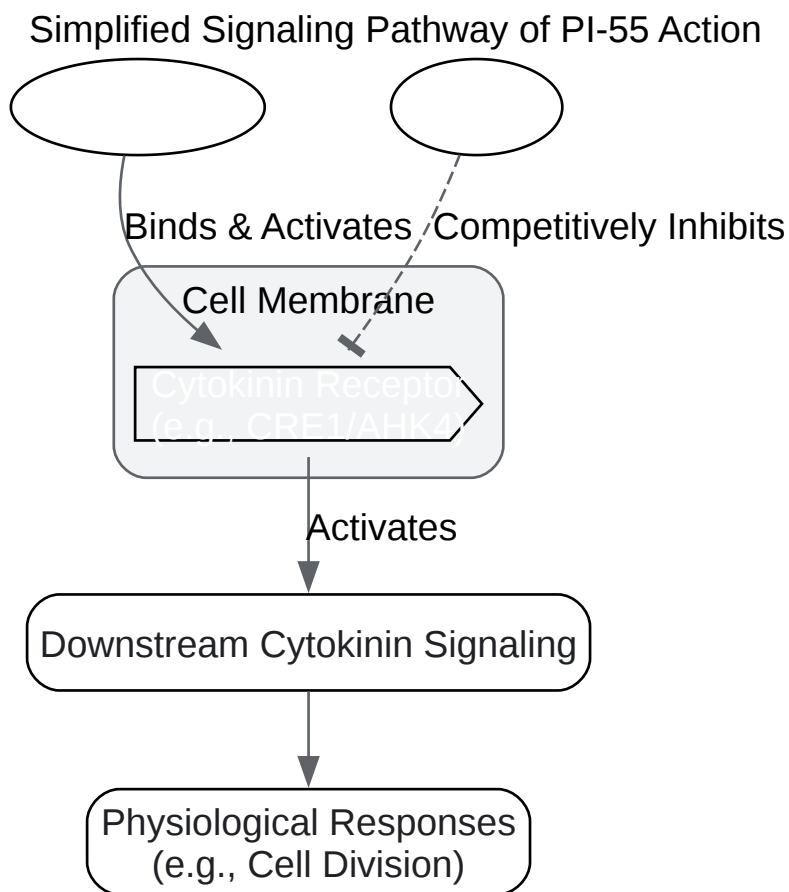
Diagram of **PI-55** Stock Solution Preparation Workflow



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Caption: A flowchart illustrating the key steps for preparing a **PI-55** stock solution.

Signaling Pathway of **PI-55** Action



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Caption: **PI-55** competitively inhibits cytokinin binding to its receptor, blocking downstream signaling.

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References

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- 2. medchemexpress.com [medchemexpress.com]
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